

Safeguarding Your Research: A Comprehensive Guide to Handling Acid Red 42

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Compound of Interest

Compound Name: Acid red 42

CAS No.: 39280-62-1

Cat. No.: B15557048

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For laboratory professionals engaged in innovative research and development, ensuring a safe and efficient work environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Acid Red 42** (CAS No. 6245-60-9), a single azo class dye. Adherence to these protocols is critical for minimizing risks and ensuring the integrity of your experimental work.

Essential Safety & Handling Information

Chemical Identification and Properties:

A summary of the key physical and chemical properties of **Acid Red 42** is provided below to inform safe handling and storage procedures.

Property	Value	Reference
CAS Number	6245-60-9	[1]
C.I. Number	17070	[1]
Molecular Formula	C ₂₂ H ₁₆ N ₃ NaO ₆ S ₂	[1]
Molecular Weight	505.5 g/mol	[1]
Appearance	Blue-ray red solid	[1]
Solubility	Soluble in water (red solution), Soluble in ethanol (purplish-red solution)	[1]

Hazard Identification and Precautionary Measures:

While a comprehensive Safety Data Sheet (SDS) for **Acid Red 42** is not publicly available, based on the general properties of acid dyes and azo compounds, the following hazards should be considered. It is imperative to handle this substance with care, assuming it may cause skin and eye irritation.

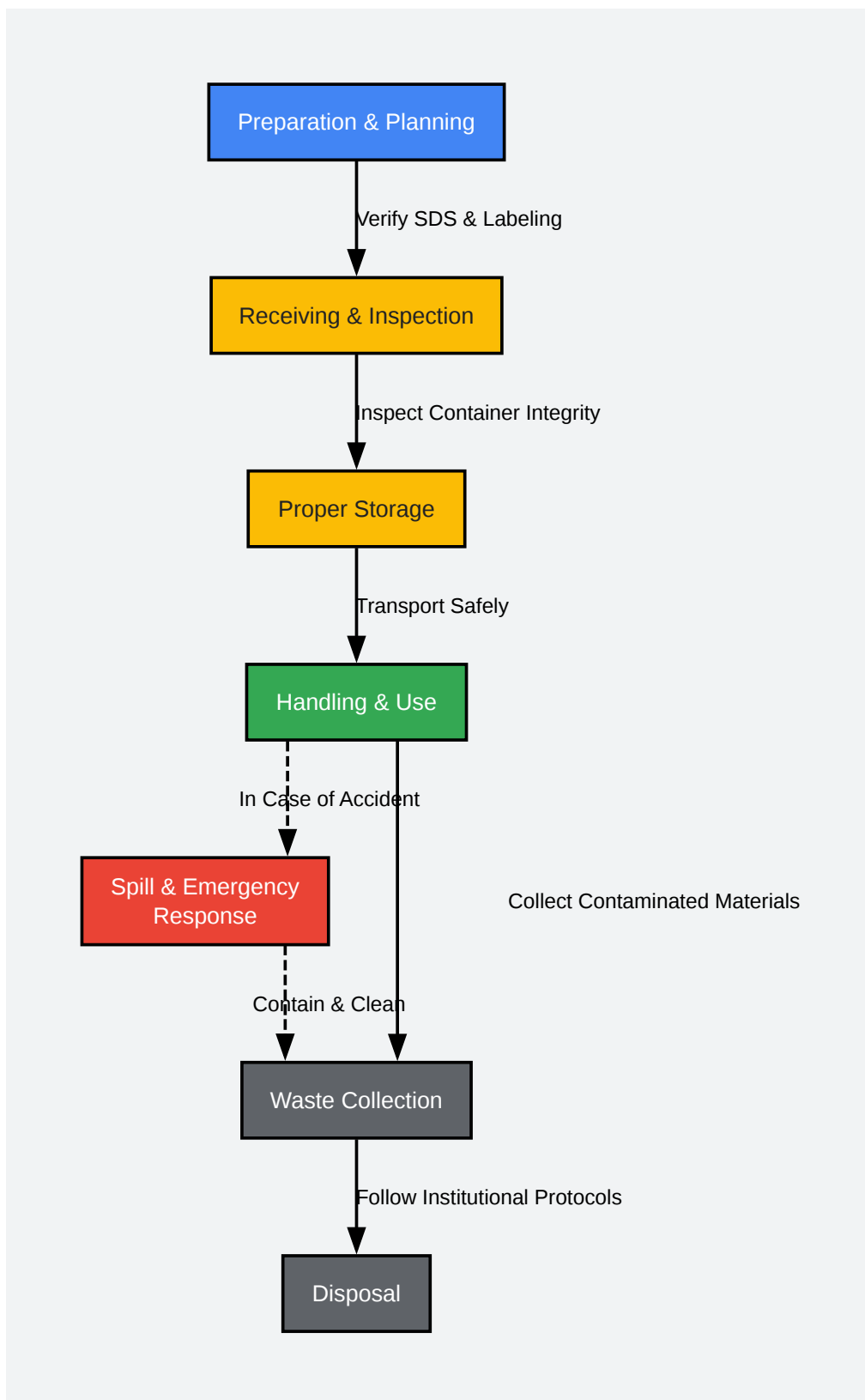
Personal Protective Equipment (PPE):

A multi-layered approach to personal protection is essential to prevent exposure.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents direct skin contact.
Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. An apron or coveralls may be necessary for larger quantities.	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be required if dust or aerosols are generated.	Prevents inhalation of potentially harmful particles.

Procedural Guidance: From Receipt to Disposal

A systematic workflow is critical for the safe handling of **Acid Red 42**. The following diagram outlines the key procedural steps.



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References

- 1. worlddyevariety.com [worlddyevariety.com]
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